

# 5-amino-2-(trifluoromethoxy)benzoic acid molecular weight

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## Compound of Interest

Compound Name: 5-amino-2-  
(trifluoromethoxy)benzoic Acid

Cat. No.: B3035288

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An In-depth Technical Guide to 2-Amino-5-(trifluoromethoxy)benzoic Acid

## Abstract

This technical guide provides a comprehensive overview of 2-amino-5-(trifluoromethoxy)benzoic acid (CAS No: 83265-56-9), a fluorinated aromatic compound of significant interest to researchers in medicinal chemistry, drug development, and materials science. The document details the molecule's core physicochemical properties, structural characteristics, and its strategic applications as a versatile synthetic intermediate. By elucidating the causal relationships between its unique functional groups—the carboxylic acid, the primary amine, and the trifluoromethoxy moiety—and its utility in modern synthetic chemistry, this guide serves as an essential resource for professionals seeking to leverage this compound in their research and development endeavors. An exemplar experimental protocol for a typical amide coupling reaction is provided to illustrate its practical application.

## Core Physicochemical & Structural Properties

2-Amino-5-(trifluoromethoxy)benzoic acid, also known as 5-(trifluoromethoxy)anthranilic acid, is a solid, crystalline compound at room temperature.<sup>[1][2]</sup> Its molecular structure is built upon a benzoic acid framework, featuring an amino group at the C2 position and a trifluoromethoxy group at the C5 position. This specific arrangement of functional groups makes it a valuable and reactive building block in organic synthesis.<sup>[3]</sup>

## Quantitative Data Summary

The fundamental properties of 2-amino-5-(trifluoromethoxy)benzoic acid are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Weight	221.13 g/mol	[4]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> F <sub>3</sub> NO <sub>3</sub>	[1][4]
CAS Number	83265-56-9	[1][4]
Melting Point	138-144 °C	
Appearance	White to cream or pale yellow crystalline powder	[2]
InChI Key	UXNGDCBPIGOZFO-UHFFFAOYSA-N	[4]
SMILES String	Nc1ccc(OC(F)(F)F)cc1C(O)=O	[4]

## Molecular Structure

The chemical structure of 2-amino-5-(trifluoromethoxy)benzoic acid is critical to its function.



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## References

- 1. CAS 83265-56-9: 2-amino-5-(trifluoromethoxy)benzoic acid [cymitquimica.com]
- 2. 2-Amino-5-(trifluoromethoxy)benzoic acid, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. nbinno.com [nbinno.com]
- 4. 2-アミノ-5-(トリフルオロメトキシ)安息香酸 97% | Sigma-Aldrich [sigmaaldrich.com]
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